

physical and chemical characteristics of 2-Chloro-5-methylpyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-5-methylpyridine

Cat. No.: B098176

[Get Quote](#)

An In-depth Technical Guide to 2-Chloro-5-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Chloro-5-methylpyridine, also known as 6-chloro-3-picoline, is a halogenated pyridine derivative with significant applications in the chemical and pharmaceutical industries. Its unique structural features, combining a reactive chloro-substituted pyridine ring with a methyl group, make it a versatile building block in organic synthesis. This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic characteristics of **2-chloro-5-methylpyridine**, along with detailed experimental protocols and reaction mechanisms relevant to its application in research and development.

Physical and Chemical Characteristics

The physical and chemical properties of **2-Chloro-5-methylpyridine** are summarized in the tables below, providing a consolidated reference for laboratory and industrial applications.

Identifiers and Molecular Properties

Property	Value	Reference
IUPAC Name	2-chloro-5-methylpyridine	[1]
Synonyms	6-Chloro-3-picoline, 2-Chloro-5-picoline	[1][2]
CAS Number	18368-64-4	[2]
Molecular Formula	C ₆ H ₆ ClN	[1][2]
Molecular Weight	127.57 g/mol	[1][2]
InChI	InChI=1S/C6H6ClN/c1-5-2-3-6(7)8-4-5/h2-4H,1H3	[1][2]
SMILES	Cc1ccc(Cl)nc1	[2]

Physical Properties

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	[3][4]
Odor	Pungent	[3][4]
Melting Point	Approximately -15 °C	[3]
Boiling Point	175-177 °C (at atmospheric pressure)	[3]
97 °C (at 30 mmHg)		
Density	1.169 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.53	[2]
Solubility	Slightly soluble in water. Soluble in organic solvents such as ethanol, ether, and acetone.	[5]
pKa	0.54±0.10 (Predicted)	[5]

Spectroscopic Analysis

Spectroscopic data is crucial for the identification and characterization of **2-Chloro-5-methylpyridine**.

¹H NMR Spectroscopy

The ¹H NMR spectrum of **2-Chloro-5-methylpyridine** exhibits distinct signals corresponding to the aromatic protons and the methyl group protons.

Chemical Shift (δ) ppm	Multiplicity	Assignment	Coupling Constant (J) Hz	Reference
8.18	d	H-6	J = 2.5	[6]
7.45	dd	H-4	J = 8.5, 2.5	[6]
7.13	d	H-3	J = 8.5	[6]
2.27	s	-CH ₃	[6]	

¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides information on the carbon framework of the molecule. The predicted chemical shifts are as follows:

Chemical Shift (δ) ppm (Predicted)	Assignment
150.5	C-2
148.0	C-6
138.5	C-4
130.0	C-5
123.0	C-3
17.5	-CH ₃

FT-IR Spectroscopy

The FT-IR spectrum reveals the characteristic vibrational frequencies of the functional groups present in **2-Chloro-5-methylpyridine**.

Wavenumber (cm ⁻¹)	Assignment
~3050	Aromatic C-H stretch
~2950	-CH ₃ stretch
~1580, 1470, 1400	Pyridine ring C=C and C=N stretching
~1100	C-Cl stretch
~830	C-H out-of-plane bending

Chemical Reactivity and Synthesis

2-Chloro-5-methylpyridine is a key intermediate in the synthesis of various agrochemicals and pharmaceuticals. Its reactivity is primarily governed by the chloro-substituent on the pyridine ring, which is susceptible to nucleophilic aromatic substitution.

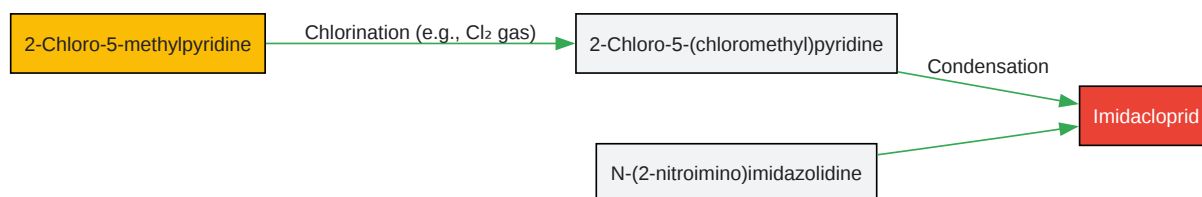
Nucleophilic Aromatic Substitution

The chlorine atom at the 2-position of the pyridine ring can be displaced by various nucleophiles. The electron-withdrawing nature of the ring nitrogen facilitates this reaction, particularly at the ortho (2-) and para (4-) positions, by stabilizing the negatively charged intermediate (Meisenheimer complex).^[7]

Caption: Generalized mechanism of nucleophilic aromatic substitution on **2-Chloro-5-methylpyridine**.

Synthesis of Imidacloprid

A prominent application of **2-Chloro-5-methylpyridine** is in the synthesis of the neonicotinoid insecticide, Imidacloprid. This involves the chlorination of the methyl group followed by condensation with N-(2-nitroimino)imidazolidine.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway from **2-Chloro-5-methylpyridine** to Imidacloprid.

Experimental Protocols

Synthesis of 2-Chloro-5-methylpyridine from 3-Methylpyridine

This protocol describes a common method for the synthesis of **2-Chloro-5-methylpyridine**.

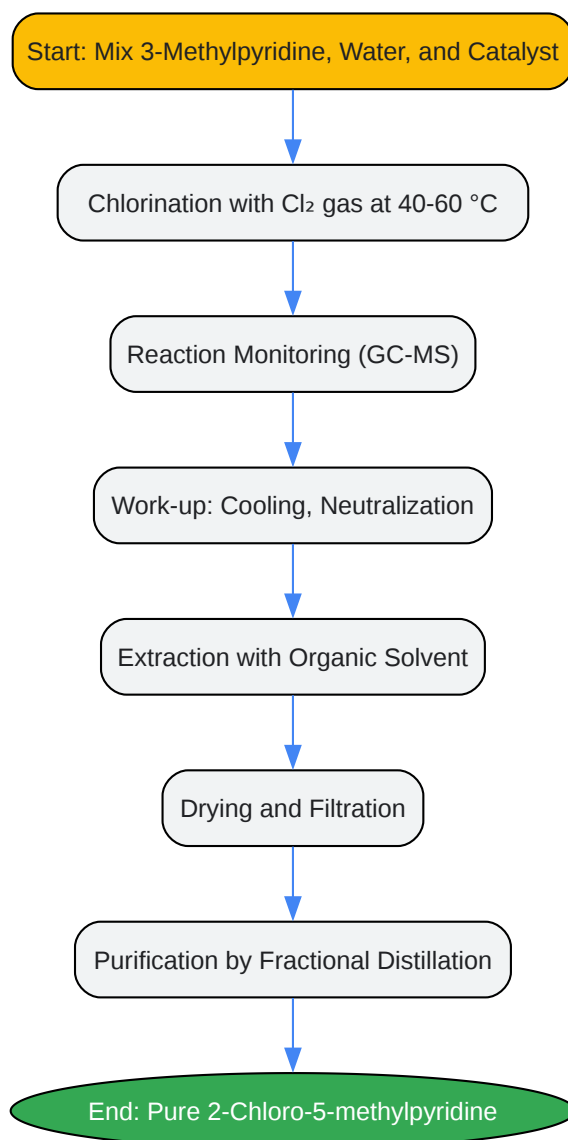
Materials:

- 3-Methylpyridine
- Chlorine gas
- Water
- Catalyst (e.g., a transition metal salt)
- Organic solvent (for extraction, e.g., dichloromethane)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- In a suitable reaction vessel, charge 3-methylpyridine and water as the reaction medium.
- Add a catalytic amount of a suitable catalyst.

- While maintaining the reaction temperature between 40-60 °C, bubble chlorine gas through the mixture.
- Monitor the reaction progress using an appropriate analytical technique (e.g., GC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Neutralize the mixture with a suitable base.
- Extract the product with an organic solvent.
- Combine the organic layers and dry over an anhydrous drying agent.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude product by fractional distillation under reduced pressure.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **2-Chloro-5-methylpyridine**.

Purity Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS).

- Capillary column suitable for the analysis of polar aromatic compounds (e.g., a column with a 5% phenyl polysiloxane stationary phase).

Sample Preparation:

- Prepare a stock solution of **2-Chloro-5-methylpyridine** in a suitable solvent (e.g., dichloromethane or acetone) at a known concentration (e.g., 1 mg/mL).
- Prepare a series of calibration standards by serial dilution of the stock solution.
- Prepare the sample for analysis by dissolving a known amount in the chosen solvent to a concentration within the calibration range.

GC-MS Parameters (Typical):

- Injector Temperature: 250 °C
- Injection Mode: Split
- Carrier Gas: Helium
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 250 °C
 - Hold at 250 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Mode: Electron Ionization (EI) at 70 eV
- Scan Range: 40-200 amu

Data Analysis:

- Identify the peak corresponding to **2-Chloro-5-methylpyridine** based on its retention time and mass spectrum (characteristic fragments at m/z 127 and 92).
- Quantify the purity by comparing the peak area of the analyte to the calibration curve.

Safety and Handling

2-Chloro-5-methylpyridine should be handled with appropriate safety precautions in a well-ventilated area, preferably a fume hood.[8] It is harmful if swallowed or in contact with skin and causes skin irritation.[2] Personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, should be worn.[2] Store in a cool, dry place away from incompatible materials.

Conclusion

2-Chloro-5-methylpyridine is a valuable and versatile chemical intermediate with well-defined physical, chemical, and spectroscopic properties. A thorough understanding of its characteristics, reactivity, and handling procedures is essential for its safe and effective use in the synthesis of a wide range of important compounds in the pharmaceutical and agrochemical sectors. The experimental protocols and mechanistic insights provided in this guide serve as a valuable resource for researchers and professionals in these fields.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. 2-Chloro-5-methyl-pyridine | C₆H₆ClN | CID 581393 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 2-Chloro-5-methylpyridine 97 18368-64-4 [sigmaaldrich.com]
3. 2-Chloro-5-methylpyridine Manufacturer & Supplier in China | Properties, Uses, Safety Data | High Purity 2-Chloro-5-methylpyridine for Sale [pipzine-chem.com]

- 4. 2-Chloro-5-methylpyridine Manufacturer & Exporter from India - Sihauli Chemicals Private Limited [sihaulichemicals.com]
- 5. 2-Chloro-5-methylpyridine | 18368-64-4 [amp.chemicalbook.com]
- 6. 2-Chloro-5-methylpyridine(18368-64-4) 1H NMR [m.chemicalbook.com]
- 7. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 8. Page loading... [guidechem.com]
- To cite this document: BenchChem. [physical and chemical characteristics of 2-Chloro-5-methylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098176#physical-and-chemical-characteristics-of-2-chloro-5-methylpyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com